

# Potential off-target effects of JNJ-10311795

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## Compound of Interest

Compound Name: JNJ-10311795

Cat. No.: B1672990

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## Technical Support Center: JNJ-10311795

This technical support center provides troubleshooting guides and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals working with **JNJ-10311795**, a potent dual inhibitor of neutrophil elastase and mast cell chymase.<sup>[1][2][3]</sup>

## Troubleshooting Guides

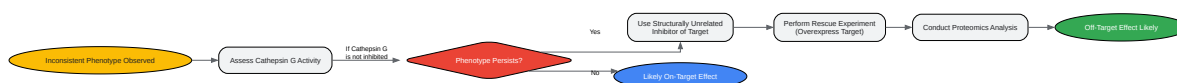
This section addresses specific issues that may arise during experiments with **JNJ-10311795**.

Issue 1: Observed cellular phenotype is inconsistent with known functions of neutrophil elastase or mast cell chymase inhibition.

- Question: I am observing a cellular effect that I cannot attribute to the inhibition of neutrophil elastase or mast cell chymase. Could this be an off-target effect of **JNJ-10311795**?
- Answer: It is possible that the observed phenotype is due to an off-target effect. **JNJ-10311795** is a potent inhibitor of its two primary targets; however, like many small molecule inhibitors, it may interact with other proteins. A critical step in drug discovery is to investigate and rule out potential off-target interactions that can lead to misleading experimental outcomes.<sup>[4][5]</sup>

A common off-target for chymase inhibitors is neutrophil cathepsin G, due to the high structural similarity between the two proteases.<sup>[6]</sup> It is advisable to assess the activity of cathepsin G in your experimental system.

## Troubleshooting Workflow:



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Workflow for investigating unexpected phenotypes.

## Issue 2: Compound precipitation in cell culture media.

- Question: I am observing precipitation of **JNJ-10311795** when I add it to my cell culture medium. How can I resolve this?
- Answer: **JNJ-10311795** is soluble in DMSO.<sup>[7]</sup> Direct addition of a concentrated DMSO stock solution to an aqueous buffer or cell culture medium can cause the compound to precipitate. To avoid this, a serial dilution approach is recommended.

## Recommended Dilution Protocol:

- Prepare a 10 mM stock solution of **JNJ-10311795** in DMSO.
- For a final concentration of 1  $\mu$ M in your experiment, first dilute the 10 mM stock to 1 mM in DMSO.
- Then, add the appropriate volume of the 1 mM solution to your pre-warmed (37°C) cell culture medium. For example, add 2  $\mu$ L of the 1 mM solution to 2 mL of medium for a final concentration of 1  $\mu$ M.<sup>[1]</sup>
- If precipitation still occurs, ultrasonic heating can be used to help redissolve the compound.<sup>[1]</sup>

## Frequently Asked Questions (FAQs)

Q1: What are the known targets of **JNJ-10311795**?

A1: **JNJ-10311795** is a potent dual inhibitor of human neutrophil elastase and mast cell chymase.[1][2]

Q2: What is the inhibitory activity of **JNJ-10311795** against its primary targets?

A2: The inhibitory constants ( $K_i$ ) for **JNJ-10311795** are:

- Neutrophil Elastase: 38 nM[1][2]
- Mast Cell Chymase: 2.3 nM[1][2]

Q3: Are there any known off-targets for inhibitors of neutrophil elastase and mast cell chymase?

A3: Yes, due to structural similarities among serine proteases, off-target activity can occur. For mast cell chymase inhibitors, a common off-target is neutrophil cathepsin G.[6] For neutrophil elastase inhibitors, other proteases can also be inadvertently inhibited.[8]

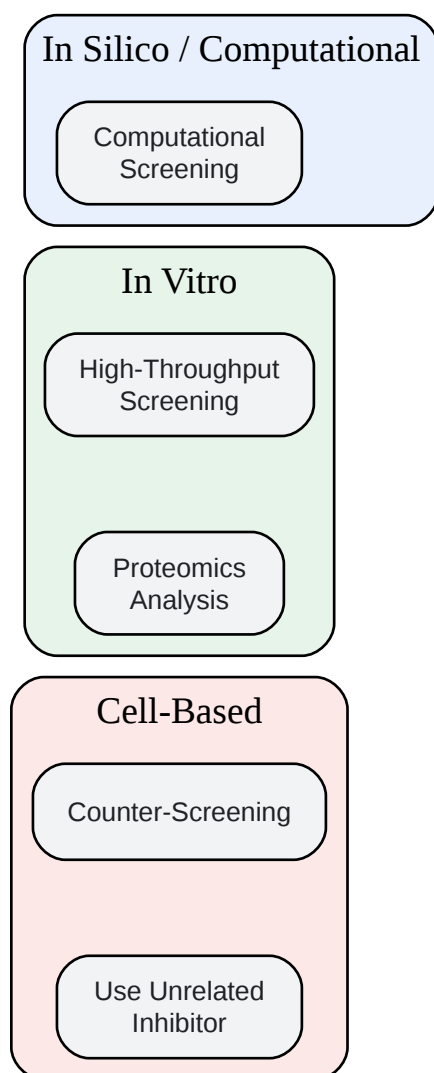
Primary Target	Potential Off-Target	Rationale for Interaction
Mast Cell Chymase	Neutrophil Cathepsin G	High structural and cleavage specificity similarity.[6]
Neutrophil Elastase	Other Serine Proteases	Shared structural motifs in the active site.[8]

Q4: What experimental approaches can be used to identify potential off-target effects of **JNJ-10311795**?

A4: A multi-faceted approach is recommended to identify potential off-target effects:[4]

- Computational Screening (In Silico): Use computational models to predict potential interactions with a wide range of proteins based on the structure of **JNJ-10311795**. [5][9]
- High-Throughput Screening (HTS): Screen the compound against a large panel of kinases and other enzymes to identify unintended interactions.[9]

- **Proteomics-Based Methods:** Utilize techniques like mass spectrometry to analyze changes in the cellular proteome upon treatment with **JNJ-10311795**. This can reveal unexpected alterations in protein expression or post-translational modifications.[\[4\]](#)
- **Cell-Based Assays:**
  - **Counter-screening:** Test the compound in a cell line that does not express the intended targets (neutrophil elastase and mast cell chymase). If the effect persists, it is likely an off-target effect.[\[4\]](#)
  - **Use of a Structurally Unrelated Inhibitor:** Compare the phenotype induced by **JNJ-10311795** with that of a structurally different inhibitor of the same targets. If the phenotypes do not match, an off-target effect of **JNJ-10311795** is probable.[\[4\]](#)



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Approaches for off-target identification.

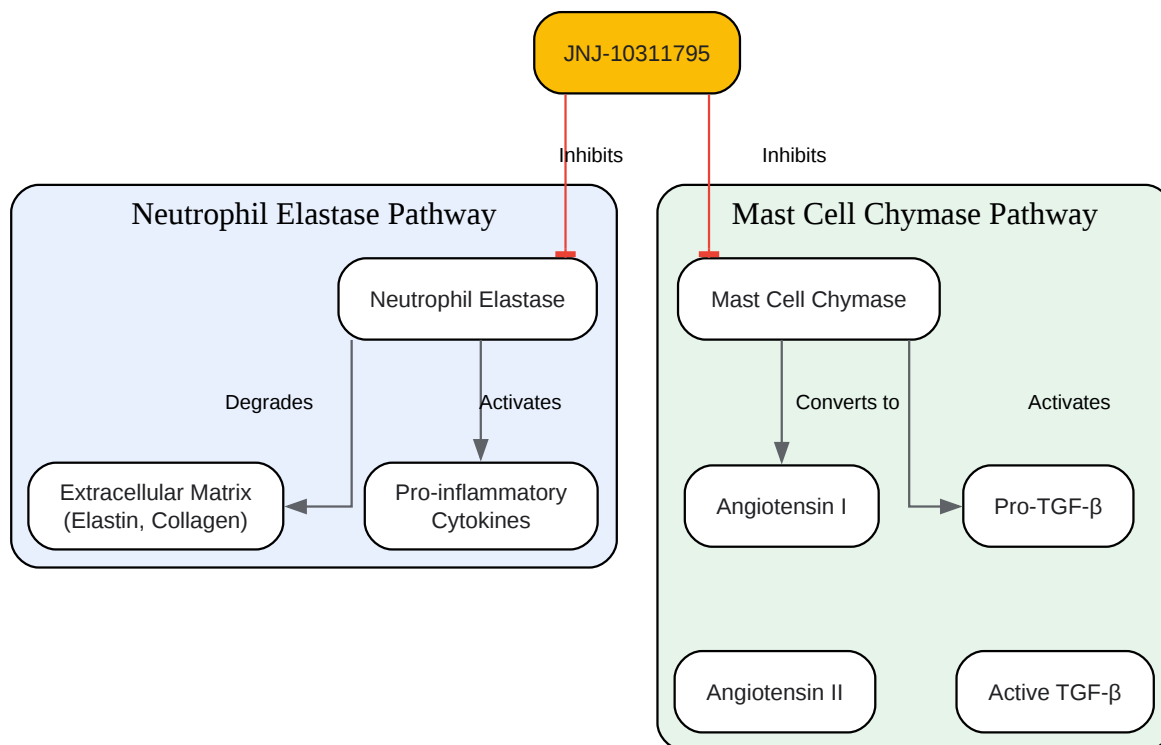
Q5: How should I prepare and store **JNJ-10311795**?

A5:

- Preparation: **JNJ-10311795** is soluble in DMSO.[7] Prepare a stock solution in DMSO and use serial dilutions to achieve the desired final concentration in your aqueous experimental medium.[1]
- Storage:
  - Solid Form: Store at -20°C for up to 3 years.[1]
  - In Solvent (DMSO stock): Store at -80°C for up to 1 year.[1] It is recommended to aliquot the stock solution to avoid repeated freeze-thaw cycles.[1]

## Signaling Pathways

Neutrophil elastase and mast cell chymase are serine proteases involved in a variety of physiological and pathological processes, primarily related to inflammation and tissue remodeling.



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Inhibitory action of **JNJ-10311795**.

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